

4-(Dimethylamino)cinnamaldehyde (CAS: 6203-18-5): A Technical Guide

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Compound of Interest

Compound Name: 4-(Dimethylamino)cinnamaldehyde

Cat. No.: B3420884

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An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **4-(Dimethylamino)cinnamaldehyde** (DMAC), a versatile organic compound identified by CAS number 6203-18-5. DMAC is widely recognized for its critical role as a chromogenic reagent in various biochemical assays and as a valuable intermediate in organic synthesis.^{[1][2]} Its utility is particularly pronounced in the quantification of proanthocyanidins (PACs), also known as condensed tannins, and in the detection of indoles and flavanols.^{[3][4][5][6]} This guide consolidates essential data, experimental protocols, and mechanistic diagrams to support its application in research and development.

Core Chemical and Physical Properties

4-(Dimethylamino)cinnamaldehyde is an organic compound characterized by a dimethylamino group, which enhances its reactivity, and an aromatic structure.^[1] It typically appears as a yellow to orange crystalline powder.^{[1][4][7]} The compound is sensitive to air and light and requires storage at low temperatures, often -20°C, to ensure stability.^{[4][8][9]}

Table 1: Physicochemical Properties of **4-(Dimethylamino)cinnamaldehyde**

Property	Value	Source(s)
CAS Number	6203-18-5	[10]
Molecular Formula	C ₁₁ H ₁₃ NO	[1][10][11]
Molecular Weight	175.23 g/mol	[5][10][12]
IUPAC Name	(2E)-3-[4-(dimethylamino)phenyl]prop-2-enal	[8][12]
Synonyms	DMAC, DMACA, p-Dimethylaminocinnamaldehyde	[3][5][8]
Appearance	Yellow to orange powder	[1][7][9]
Melting Point	137 - 144 °C	[1][3][4][8][10]
Boiling Point	~306.5 - 328.9 °C (estimate)	[4][7]
Density	~1.058 g/cm ³ (estimate)	[4][7]
Solubility	Soluble in chloroform, ethanol, dioxane, and DMSO.[3][6][7][8][13] Insoluble in water.[7]	[3][6][7][8][13]
Purity	≥95-99% (HPLC)	[1][3][5]
Storage Conditions	-20°C, protect from air and light	[3][4][8][9]

Spectroscopic and Analytical Data

The structural identity and purity of DMAC are typically confirmed using various spectroscopic techniques. While full spectra are available in dedicated databases, the following table summarizes key identification information.

Table 2: Spectroscopic and Analytical Identifiers

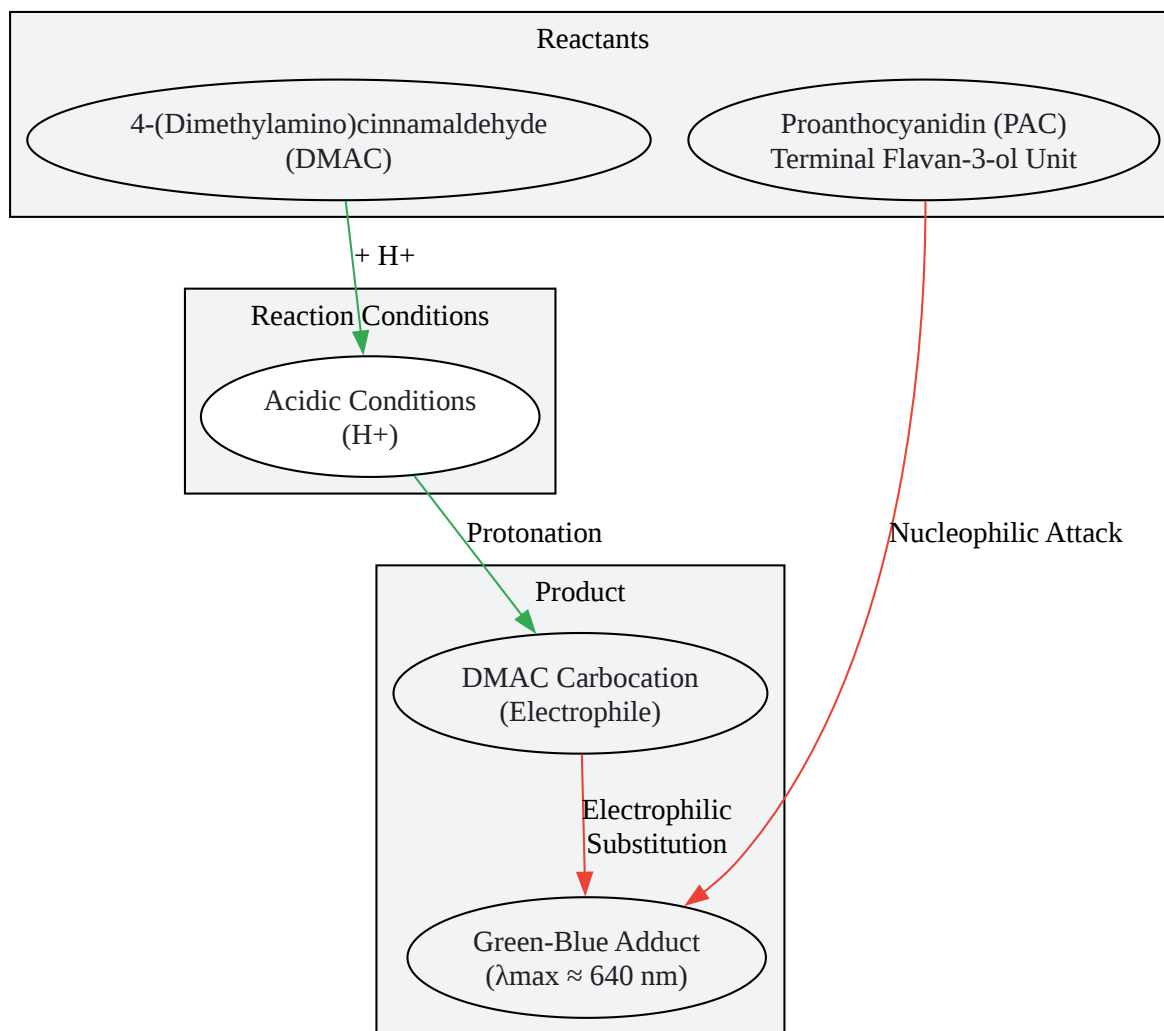
Technique	Identifier / Data	Source(s)
¹ H NMR	Spectra available. Key shifts reported at 9.58, 7.40, 7.32, 6.67, 6.53, and 3.01 ppm.	[11] [14] [15]
¹³ C NMR	Spectra available for confirmation of chemical structure.	[15]
IR Spectroscopy	Spectra available (KBr wafer and Vapor Phase).	[11] [16] [17]
UV-Vis Spectroscopy	Spectra available for analysis.	[11]
Mass Spectrometry (GC-MS)	Molecular Ion Peak (M ⁺): 175 m/z.	[11] [12]
SMILES	<chem>CN(C)c1ccc(\C=C\C=O)cc1</chem>	[3] [9] [11]
InChI Key	RUKJCCIJLIMGEP-ONEGZZNKSA-N	[3] [8] [9] [11]

Key Applications and Reaction Mechanisms

DMAC serves as a powerful tool in both analytical chemistry and synthetic processes.

Quantification of Proanthocyanidins (PACs)

The most prominent application of DMAC is in the colorimetric quantification of PACs, or condensed tannins.[\[18\]](#)[\[19\]](#) This assay, known as the DMAC method, is valued for its high specificity compared to other methods like the vanillin-sulfuric acid assay, as it avoids interference from anthocyanins.[\[20\]](#)[\[21\]](#) The reaction is based on the acid-catalyzed condensation of DMAC with the terminal units of proanthocyanidin polymers, specifically at the C8 position of the flavan-3-ol A-ring.[\[18\]](#) This reaction forms a green-blue colored product that can be measured spectrophotometrically at approximately 640 nm.[\[18\]](#)[\[20\]](#)



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Caption: Reaction mechanism of DMAC with proanthocyanidins.

Detection of Indoles (Ehrlich's Test)

DMAC is a key reagent for the detection of indole-containing compounds, such as the amino acid tryptophan.[3][22] In an acidic medium, the aldehyde group of DMAC reacts with the

indole ring, typically at the C2 position, via an electrophilic substitution reaction to form a resonance-stabilized colored adduct, often blue-violet.[22][23] This forms the basis of a sensitive assay for detecting tryptophanase activity in bacteria or for identifying certain psychoactive compounds.[6][23]

Intermediate in Organic Synthesis

With its reactive aldehyde group and electron-donating dimethylamino substituent, DMAC is a valuable building block in organic synthesis.[2] It serves as a precursor for the creation of more complex molecules, which is particularly relevant in the pharmaceutical and agrochemical industries for drug discovery and the development of novel compounds.[2][24] A known synthetic route involves the methylation and amination of cinnamaldehyde.[25]

Experimental Protocols

The following sections provide detailed methodologies for the primary applications of DMAC.

Protocol: Quantification of Proanthocyanidins (DMAC Assay)

This protocol is a generalized procedure adapted from methods for quantifying PACs in various samples, such as cranberry extracts and grain legumes.[20][26]

1. Reagent Preparation:

- Extraction Solvent: 100% Methanol.[20]
- DMAC Reagent (0.1% w/v): Dissolve 25 mg of **4-(Dimethylamino)cinnamaldehyde** in a 25 mL volumetric flask using the reaction solvent.[20]
- Reaction Solvent: Prepare 0.4 N sulfuric acid in methanol.[20]
- Standard Solution: Accurately weigh a suitable standard (e.g., Procyanidin A2 or a certified cranberry PAC standard) and prepare a stock solution (e.g., ~90 µg/mL) in methanol.[20][27] Create a series of working standards (e.g., 10-30 µg/mL) by diluting the stock solution with methanol.[20]

2. Sample Preparation:

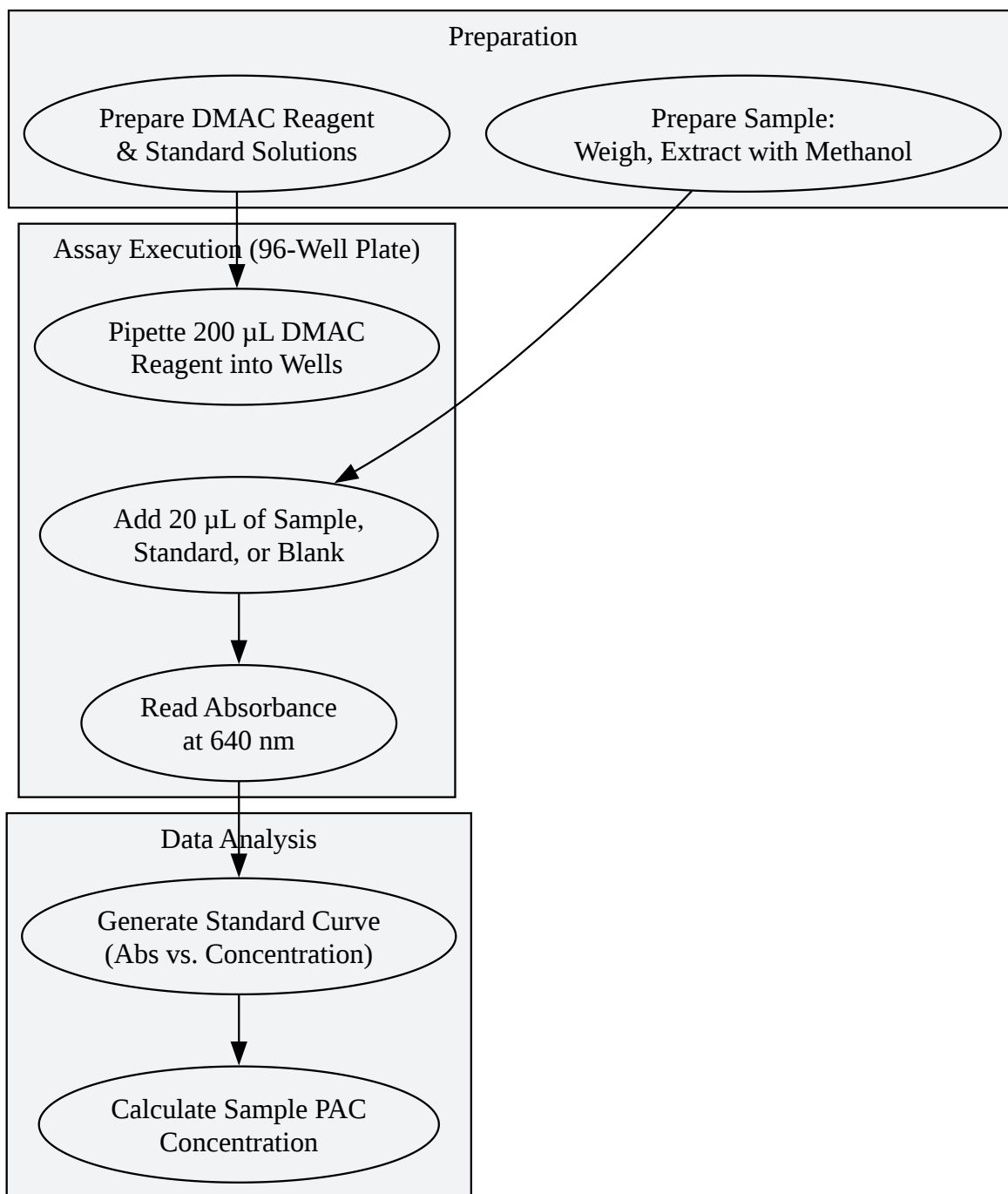
- Solid Samples (e.g., extract powder): Weigh approximately 50 mg of the sample into a 100 mL volumetric flask. Add 80 mL of methanol and shake for 30 minutes. Dilute to volume with methanol.[\[20\]](#) Further dilutions may be necessary to fit within the standard curve.
- Liquid Samples (e.g., juice concentrate): Add 2 mL of the sample to a 100 mL volumetric flask. Add 20 mL of methanol, shake for 30 minutes, and dilute to volume with methanol.[\[20\]](#)

3. Assay Procedure (96-Well Plate Method):

- Pipette 200 μ L of the DMAC reagent into the wells of a 96-well microplate.
- Add 20 μ L of the standard solutions, prepared samples, and a methanol blank to their respective wells.
- Immediately place the plate in a spectrophotometer and read the absorbance at 640 nm.[\[18\]](#) The reaction is rapid; measurements can be taken within 5-15 minutes.[\[20\]](#)

4. Data Analysis:

- Construct a standard curve by plotting the absorbance of the standards against their known concentrations.
- Determine the concentration of PACs in the samples by interpolating their absorbance values from the standard curve.
- Calculate the final PAC content in the original sample, accounting for all dilution factors.



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Caption: Standard workflow for the DMAC proanthocyanidin assay.

Protocol: Detection of Indoles (Qualitative)

This protocol is based on the principles of the Ehrlich test for indoles.

1. Reagent Preparation (Ehrlich's Reagent using DMAC):

- Dissolve 0.5-2.0 grams of **4-(Dimethylamino)cinnamaldehyde** in 50 mL of 95% ethanol.
[22]
- Carefully add 50 mL of concentrated hydrochloric acid or sulfuric acid to the solution.[22][23]
Prepare fresh for best results.[23]

2. Assay Procedure:

- Add 1-2 mL of the test solution (e.g., bacterial culture supernatant, dissolved sample) to a test tube.
- Add an equal volume of the prepared Ehrlich's reagent.
- Shake the tube gently to mix the contents.
- Observe for a color change. A positive result for indoles is indicated by the development of a blue to violet color.[22]

Safety, Handling, and Storage

DMAC is classified as an irritant and presents environmental hazards. Proper safety precautions are mandatory during handling and storage.

Table 3: GHS Hazard and Safety Information

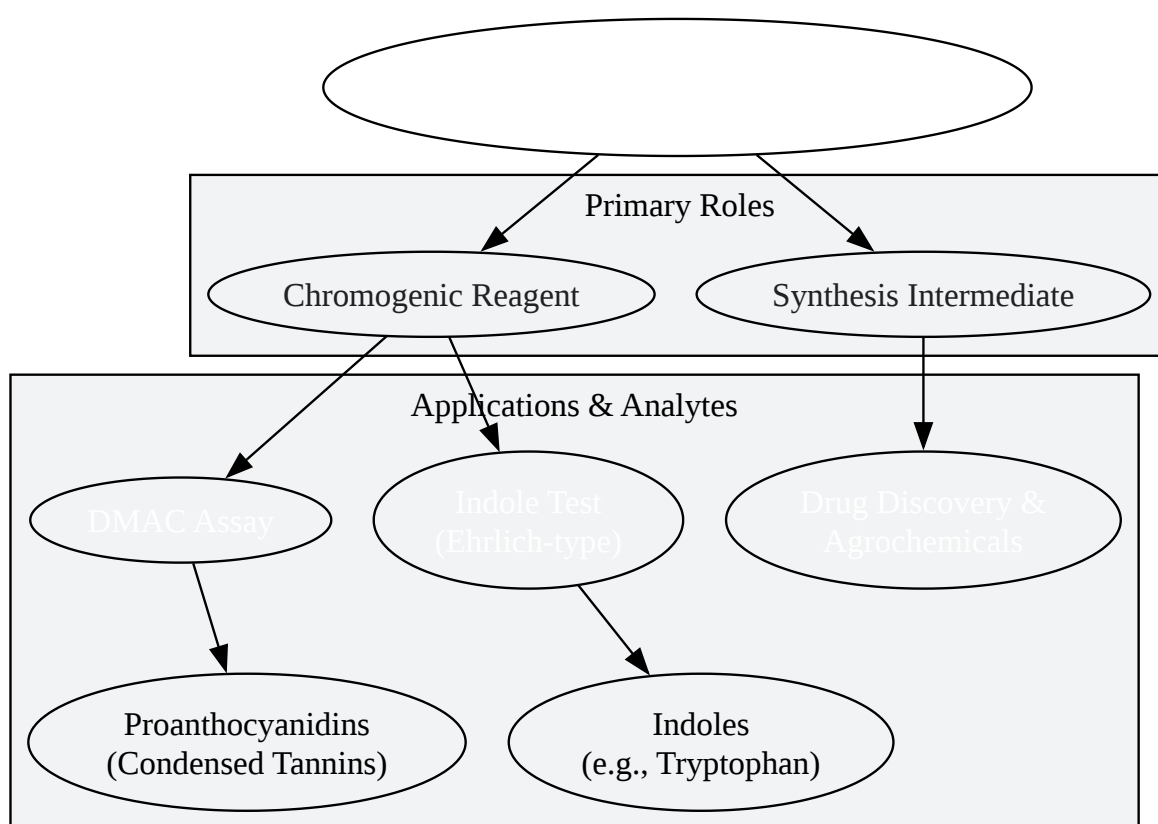
Category	Information	Source(s)
GHS Pictograms	Irritant, Environmentally Hazardous	[4] [12]
Signal Word	Warning	[4] [12]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. H411: Toxic to aquatic life with long lasting effects.	[4] [10] [12]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P273: Avoid release to the environment. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4] [10] [28] [29]

Handling and PPE:

- Handle in a well-ventilated area or under a fume hood.[\[28\]](#)[\[30\]](#)
- Wear appropriate personal protective equipment (PPE), including safety goggles with side-shields, chemical-resistant gloves, and a lab coat.[\[28\]](#)[\[29\]](#)[\[30\]](#)
- Avoid generating dust.[\[30\]](#) Use dry clean-up procedures for spills.[\[30\]](#)
- Wash hands thoroughly after handling.[\[30\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[28]
- The recommended storage temperature is -20°C.[3][4][9]
- Protect from light, air, and moisture, as the compound is sensitive.[7][8]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[4][7][31]



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Caption: Logical relationships of DMAC's roles and applications.

Conclusion

4-(Dimethylamino)cinnamaldehyde is a compound of significant utility in both analytical and synthetic chemistry. Its role as the core reagent in the specific and reliable DMAC assay for proanthocyanidin quantification makes it indispensable in food science, nutrition, and natural product research. Furthermore, its application in indole detection and as a synthetic precursor highlights its versatility. A thorough understanding of its properties, experimental protocols, and safety requirements, as detailed in this guide, is crucial for its effective and safe implementation in a laboratory setting.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinnno.com [nbinnno.com]
- 3. >97.5% purity (HPLC), powder | Sigma-Aldrich [sigmaaldrich.com]
- 4. 4-(Dimethylamino)cinnamaldehyde | 6203-18-5 [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. adipogen.com [adipogen.com]
- 7. Page loading... [wap.guidechem.com]
- 8. 4-Dimethylaminocinnamaldehyde, 98% | Fisher Scientific [fishersci.ca]
- 9. 4-(Dimethylamino)cinnamaldehyde chromogenic reagent for indoles and flavanols 6203-18-5 [sigmaaldrich.com]
- 10. merckmillipore.com [merckmillipore.com]
- 11. 4-(Dimethylamino)-cinnamaldehyde | C₁₁H₁₃NO | CID 92224 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. 4-(Dimethylamino)cinnamaldehyde | C₁₁H₁₃NO | CID 5284506 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. 4-(Dimethylamino)cinnamaldehyde supplier | CAS 6203-18-5 | AOBIIOUS [aobious.com]
- 14. 4-(Dimethylamino)cinnamaldehyde(6203-18-5) 1H NMR spectrum [chemicalbook.com]

- 15. researchgate.net [researchgate.net]
- 16. spectrabase.com [spectrabase.com]
- 17. cenmed.com [cenmed.com]
- 18. bioquochem.com [bioquochem.com]
- 19. 4-(Dimethylamino)cinnamaldehyde | CAS:6203-18-5 | Manufacturer ChemFaces [chemfaces.com]
- 20. dmac-asso.org [dmac-asso.org]
- 21. DMAC-Association - Advantages of DMAC Method [dmac-asso.org]
- 22. microbenotes.com [microbenotes.com]
- 23. Ehrlich's reagent - Wikipedia [en.wikipedia.org]
- 24. nbinno.com [nbinno.com]
- 25. CN105777564A - Synthesis method of medicine intermediate 4-dimethylaminocinnamaldehyde - Google Patents [patents.google.com]
- 26. 4-Dimethylaminocinnamaldehyde (DMAC) Method for Determination of Total Proanthocyanidin Content in Grain Legumes [jstage.jst.go.jp]
- 27. Inter-Laboratory Validation of 4-(Dimethylamino) Cinnamaldehyde (DMAC) Assay Using Cranberry Proanthocyanidin Standard for Quantification of Soluble Proanthocyanidins in Cranberry Foods and Dietary Supplements, First Action Official MethodSM: 2019.06 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 28. echemi.com [echemi.com]
- 29. chemicalbook.com [chemicalbook.com]
- 30. datasheets.scbt.com [datasheets.scbt.com]
- 31. chembk.com [chembk.com]
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